

# Application Notes and Protocols: Moxalactam for Susceptibility Testing of Clinical Isolates

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## Compound of Interest

Compound Name: Moxalactam

Cat. No.: B1674534

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## Introduction

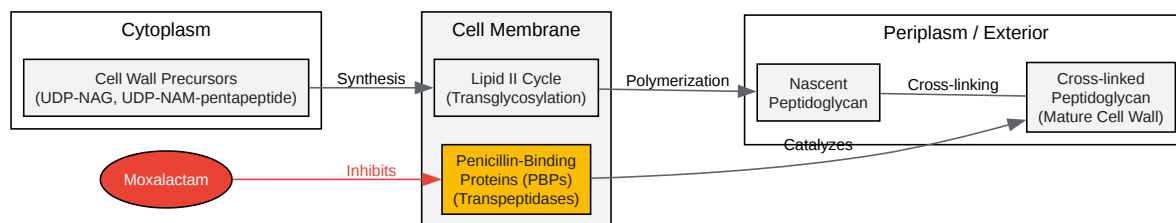
**Moxalactam** (also known as Latamoxef) is a synthetic oxa- $\beta$ -lactam antibiotic with a broad spectrum of activity against a variety of Gram-positive and Gram-negative bacteria. It functions by inhibiting the synthesis of the bacterial cell wall, a mechanism it shares with other  $\beta$ -lactam antibiotics.[1][2] Historically, **Moxalactam** was used to treat a range of serious infections. However, due to the emergence of bacterial resistance and other factors, its clinical use has diminished, and it is no longer included in the current antimicrobial susceptibility testing guidelines from major standards organizations such as the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

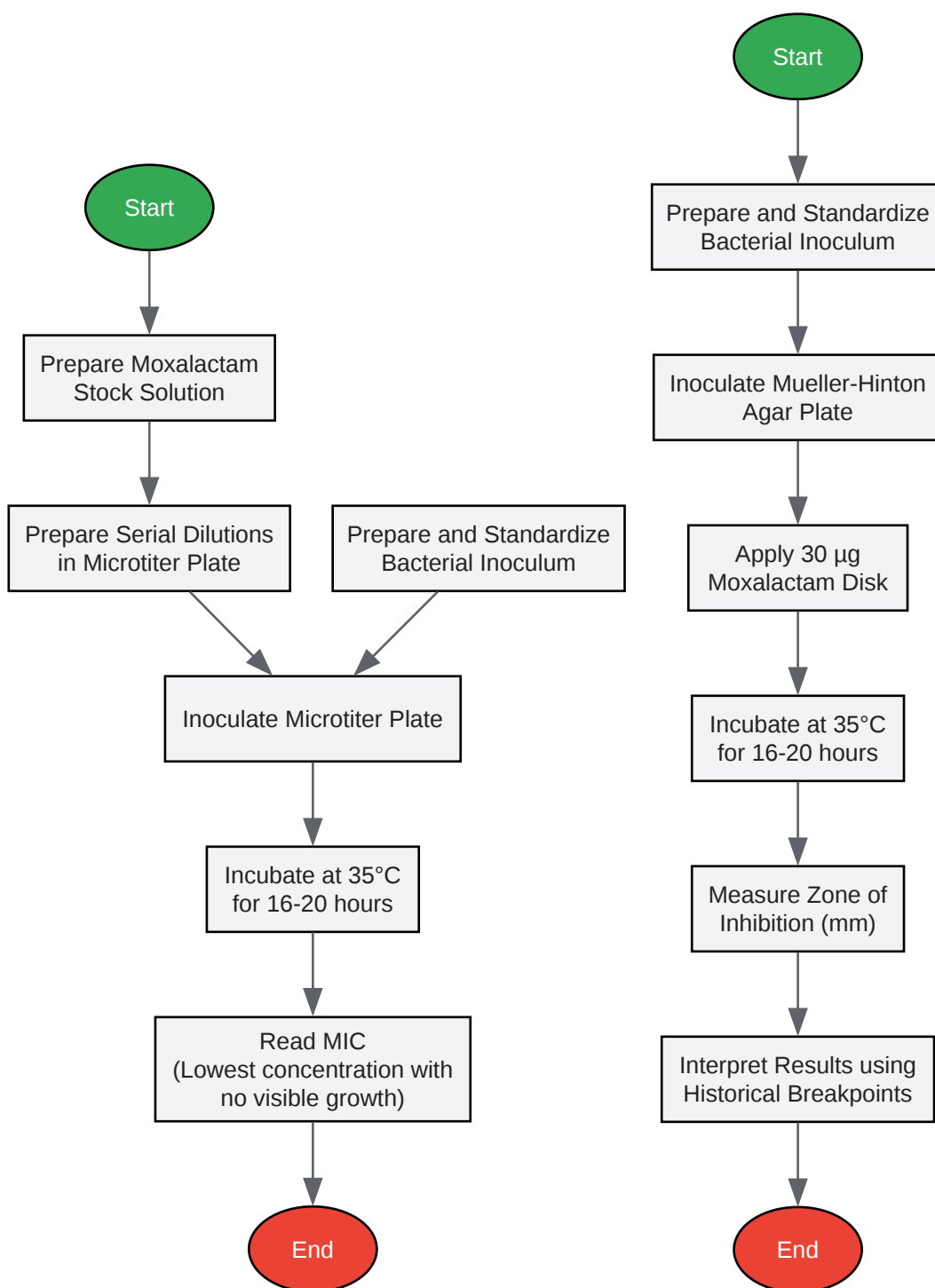
These application notes provide a summary of the historical susceptibility testing criteria and detailed protocols for the in vitro evaluation of **Moxalactam** against clinical isolates for research purposes. It is crucial to note that the interpretive criteria presented here are based on historical data and are not current clinical breakpoints.

## Mechanism of Action

**Moxalactam's** bactericidal activity results from the inhibition of bacterial cell wall synthesis. Specifically, it targets and acylates penicillin-binding proteins (PBPs), which are essential enzymes involved in the final steps of peptidoglycan synthesis.[1] Peptidoglycan is a critical component of the bacterial cell wall that provides structural integrity. By inhibiting the cross-

linking of peptidoglycan strands, **Moxalactam** weakens the cell wall, leading to cell lysis and death.[\[1\]](#)





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## References

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